

Introduction: Elucidating the Structure of a Versatile Organosilicon Precursor

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Compound of Interest

Compound Name: *Diallyldimethylsilane*

CAS No.: *1113-12-8*

Cat. No.: *B075015*

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Diallyldimethylsilane [(CH₂=CHCH₂)₂Si(CH₃)₂] is a pivotal organosilicon compound, widely utilized as a crosslinking agent, a precursor in polymer synthesis, and a key monomer in materials science. Its reactivity is centered on the two allyl groups, making precise structural verification essential for predicting its behavior in polymerization and other chemical transformations. Nuclear Magnetic Resonance (NMR) spectroscopy stands as the definitive analytical technique for this purpose, offering unparalleled insight into the molecule's intricate atomic framework.

This guide provides an in-depth analysis of the ¹H and ¹³C NMR spectra of **diallyldimethylsilane**. Moving beyond a simple recitation of spectral data, we will explore the underlying principles that dictate the observed chemical shifts and coupling patterns. This document is designed for researchers and professionals in chemistry and materials science, offering both a reference for spectral interpretation and a practical guide to obtaining high-quality data. We will compare the insights gained from NMR with other analytical techniques and present robust, field-tested protocols for sample analysis.

Part 1: The NMR Fingerprint of Diallyldimethylsilane: A Detailed Spectral Analysis

The structural symmetry of **diallyldimethylsilane**—possessing a central silicon atom bonded to two identical methyl and two identical allyl groups—simplifies the number of expected NMR signals. However, the magnetic environment of the allyl group's protons introduces a fascinating complexity to the ^1H spectrum.

^1H NMR Spectrum: Decoding the Allyl Group's Complexity

A standard ^1H NMR spectrum of **diallyldimethylsilane** reveals four distinct signals, corresponding to the four chemically non-equivalent proton environments in the molecule.

- **Si-CH₃ Protons (H_a):** The six protons of the two methyl groups are chemically equivalent. Due to the lower electronegativity of silicon compared to carbon, these protons are shielded and appear far upfield, typically as a sharp singlet around 0.0 ppm.^{[1][2]} The absence of adjacent protons results in a singlet multiplicity. This signal serves as a characteristic marker for the dimethylsilyl moiety.
- **Allylic Protons (Si-CH₂-, H_b):** The four protons of the two methylene groups attached to the silicon atom are also equivalent. These protons are adjacent to both the silicon atom and the vinyl group. Their signal typically appears as a doublet in the range of 1.5-1.6 ppm. The splitting into a doublet is caused by coupling to the single adjacent methine proton (H_c).
- **Terminal Vinylic Protons (=CH₂, H_d):** The four protons on the terminal carbons of the double bonds are equivalent. Their chemical environment places them in the alkene region of the spectrum. These protons exhibit complex splitting due to coupling with the methine proton (H_c). They are coupled differently depending on their geometric relationship (cis or trans) to H_c, resulting in a complex multiplet, often appearing as a doublet of triplets or a similar higher-order pattern, typically around 4.8-4.9 ppm.
- **Internal Vinylic Proton (-CH=, H_c):** The two methine protons are equivalent and are the most deshielded in the allyl group, appearing furthest downfield in the vinylic region, typically between 5.7-5.9 ppm.^[3] This proton's signal is the most complex in the spectrum. It is coupled to the two allylic protons (H_b) and the two terminal vinylic protons (H_d). This

results in a complex multiplet, often described as a multiplet or a doublet of doublets of triplets (ddt), reflecting the various coupling constants.[\[4\]](#)[\[5\]](#)[\[6\]](#)

The complexity of the vinylic proton signals (H_c and H_d) arises because the coupling constants for geminal (2J), vicinal-cis ($^3J_{\text{cis}}$), and vicinal-trans ($^3J_{\text{trans}}$) protons are non-equivalent, preventing simple first-order splitting patterns.[\[4\]](#)[\[5\]](#)

Caption: Molecular structure of **diallyldimethylsilane** with proton environments labeled.

^{13}C NMR and DEPT Analysis: A Clear View of the Carbon Skeleton

The proton-decoupled ^{13}C NMR spectrum provides a direct count of the unique carbon environments. Due to the molecule's symmetry, only four signals are expected. The chemical shifts are influenced by hybridization and proximity to the silicon atom.[\[7\]](#)[\[8\]](#)

- Si-CH₃ (C1): This methyl carbon is shielded by the silicon atom and appears furthest upfield, typically in the range of -2 to -5 ppm.
- Allylic CH₂ (C2): The carbon attached to the silicon atom is an sp³ hybridized carbon and resonates around 24-26 ppm.
- Terminal Vinylic =CH₂ (C4): This sp² hybridized carbon is part of the double bond and appears in the alkene region, typically around 112-114 ppm.
- Internal Vinylic -CH= (C3): This sp² carbon is also in the double bond but is deshielded relative to the terminal carbon, appearing further downfield at approximately 134-136 ppm.

DEPT (Distortionless Enhancement by Polarization Transfer) experiments are invaluable for confirming these assignments.[\[9\]](#)[\[10\]](#)

- DEPT-90: This experiment would show a positive signal only for the methine (-CH=) carbon (C3).
- DEPT-135: This experiment would show a positive signal for the methyl (-CH₃) carbon (C1) and the methine (-CH=) carbon (C3), and a negative signal (pointing down) for the

methylene ($-\text{CH}_2$) carbons (C2 and C4). Quaternary carbons are absent in DEPT spectra.

[\[10\]](#)[\[11\]](#)

Part 2: Experimental Protocol for High-Fidelity NMR Analysis

Adherence to a standardized protocol is critical for obtaining reproducible and accurate NMR data. This methodology represents a self-validating system for the analysis of **diallyldimethylsilane**.

Step-by-Step Experimental Workflow

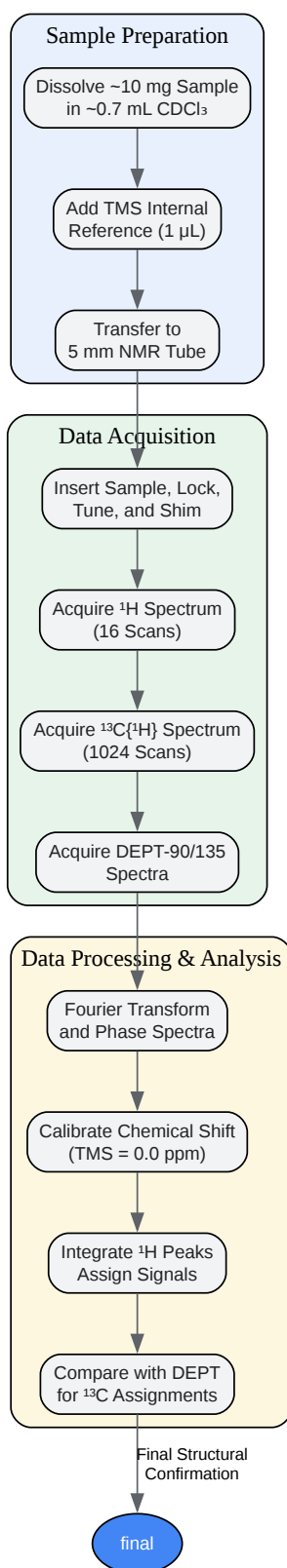
- Sample Preparation:
 - Solvent Selection: Deuterated chloroform (CDCl_3) is the most common and effective solvent for **diallyldimethylsilane** due to its excellent dissolving power for nonpolar organosilicon compounds and its single, well-defined residual solvent peak.[\[12\]](#)
 - Concentration: Prepare a solution of approximately 5-10 mg of **diallyldimethylsilane** in 0.6-0.7 mL of CDCl_3 . This concentration is sufficient for rapid acquisition of high signal-to-noise spectra on modern spectrometers.
 - Internal Standard: Add a small amount (e.g., a microliter) of tetramethylsilane (TMS) as an internal reference. TMS is the standard for ^1H and ^{13}C NMR, with its signal defined as 0.00 ppm.[\[1\]](#)[\[13\]](#)[\[14\]](#) Modern spectrometers can lock onto the deuterium signal of the solvent, but TMS provides an absolute reference point.
 - Transfer: Transfer the solution to a clean, dry 5 mm NMR tube.
- Spectrometer Setup and Data Acquisition:
 - Instrumentation: Use a Fourier-transform NMR spectrometer with a field strength of 400 MHz or higher for optimal resolution, especially to resolve the complex multiplets in the ^1H spectrum.
 - Tuning and Shimming: Tune the probe for both ^1H and ^{13}C frequencies. Perform automated or manual shimming to optimize the magnetic field homogeneity, aiming for a

narrow and symmetrical TMS or solvent peak.

- ^1H NMR Acquisition:
 - Pulse Sequence: Use a standard single-pulse sequence.
 - Acquisition Time: ~2-3 seconds.
 - Relaxation Delay: 1-2 seconds.
 - Number of Scans: 8 to 16 scans are typically sufficient.
- $^{13}\text{C}\{^1\text{H}\}$ NMR Acquisition (Proton-Decoupled):
 - Pulse Sequence: Use a standard single-pulse sequence with broadband proton decoupling.
 - Spectral Width: Set to cover a range of approximately -10 to 220 ppm.
 - Acquisition Time: ~1-2 seconds.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: A higher number of scans (e.g., 128 to 1024) is required due to the low natural abundance of ^{13}C .
- DEPT Acquisition: Acquire DEPT-90 and DEPT-135 spectra using standard library pulse programs to aid in carbon signal assignment.
- Data Processing:
 - Apply a Fourier transform to the acquired Free Induction Decays (FIDs).
 - Phase the spectra manually or automatically to ensure all peaks are in positive absorption mode (except for CH_2 signals in DEPT-135).
 - Calibrate the chemical shift axis by setting the TMS signal to 0.00 ppm for both ^1H and ^{13}C spectra. If TMS is not used, the residual CHCl_3 peak in the ^1H spectrum ($\delta \approx 7.26$ ppm) or

the CDCl_3 triplet in the ^{13}C spectrum ($\delta \approx 77.16$ ppm) can be used as a secondary reference.[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Integrate the peaks in the ^1H spectrum to determine the relative ratios of protons, which should correspond to the molecular structure.



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Caption: Standardized workflow for NMR analysis of **Diallyldimethylsilane**.

Part 3: Data Summary and Comparative Analysis

A clear tabulation of NMR data is essential for quick reference and comparison.

Summary of Diallyldimethylsilane NMR Data

Assignment	Label	¹ H Chemical Shift (δ, ppm)	¹ H Multiplicity	¹³ C Chemical Shift (δ, ppm)	Carbon Type (DEPT)
Si-CH ₃	C1	~0.0	Singlet (s)	~ -3.0	CH ₃ (Positive)
Si-CH ₂ -	C2	~1.55	Doublet (d)	~25.0	CH ₂ (Negative)
-CH=	C3	~5.8	Multiplet (m)	~135.0	CH (Positive)
=CH ₂	C4	~4.85	Multiplet (m)	~113.0	CH ₂ (Negative)

Note: Chemical shifts are approximate and can vary slightly based on solvent, concentration, and spectrometer frequency.

Comparison with Alternative Analytical Techniques

While NMR provides the most detailed structural map, other techniques offer complementary information.

- **Fourier-Transform Infrared (FT-IR) Spectroscopy:** FT-IR is excellent for identifying functional groups. For **diallyldimethylsilane**, it would clearly show C-H stretches (alkane and alkene), a sharp C=C stretch (~1630 cm⁻¹), and Si-C vibrations. However, it cannot resolve the specific connectivity or distinguish between different protons in the molecule.
- **Mass Spectrometry (MS):** MS provides the molecular weight and fragmentation patterns, confirming the elemental composition.^[18] It validates the overall formula but does not provide the detailed bonding information that NMR does.

- 2D NMR Spectroscopy: For unambiguous assignment, especially in more complex molecules, 2D NMR techniques are superior.[\[19\]](#)[\[20\]](#)[\[21\]](#)
 - COSY (Correlation Spectroscopy): A ^1H - ^1H COSY spectrum would show cross-peaks between coupled protons, visually confirming that H_b is coupled to H_c, and H_c is coupled to both H_b and H_d.[\[21\]](#)[\[22\]](#)
 - HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates directly bonded protons and carbons. It would show cross-peaks between H_a/C1, H_b/C2, H_c/C3, and H_d/C4, providing definitive assignment of each proton signal to its corresponding carbon.[\[20\]](#)[\[21\]](#)

Conclusion

The comprehensive NMR analysis of **diallyldimethylsilane**, combining ^1H , ^{13}C , and DEPT spectroscopy, offers an unambiguous structural elucidation of this important chemical precursor. The characteristic upfield singlet of the Si-CH₃ groups and the complex, well-defined multiplets of the allyl protons serve as a unique spectroscopic fingerprint. While other analytical methods like FT-IR and MS confirm functional groups and molecular weight, only NMR provides the detailed connectivity and stereochemical information crucial for understanding its reactivity. The protocols and data presented in this guide serve as a robust framework for researchers, ensuring high-quality, reliable characterization for applications in materials science and synthetic chemistry.

References

- ChemSurvival. (2021, February 15). Restricted rotation (allyl groups) and their effect on ^1H -NMR multiplets. YouTube. [\[Link\]](#)
- ResearchGate. (n.d.). NMR Spectroscopy of Organosilicon Compounds. [\[Link\]](#)
- ResearchGate. (n.d.). ^1H NMR spectrum of allyl group-modified PSI in d6-DMSO. [\[Link\]](#)
- ChemSurvival. (2013, January 27). Proton NMR of Allyl Ether Groups. YouTube. [\[Link\]](#)
- KPU Pressbooks. (n.d.). 6.6 ^1H NMR Spectra and Interpretation (Part I) – Organic Chemistry I. [\[Link\]](#)

- YouTube. (2021, February 22). NMR Spectroscopy Part 7 - HNMR Spectrum of allyl bromide. [\[Link\]](#)
- ResearchGate. (n.d.). ^{29}Si NMR Experiments in Solutions of Organosilicon Compounds. [\[Link\]](#)
- ResearchGate. (n.d.). Nuclear Magnetic Resonance Spectroscopy of Organometallic Allyl Compounds. [\[Link\]](#)
- ResearchGate. (n.d.). 79.4 MHz $^{29}\text{Si}\{^1\text{H}\}$ NMR spectrum of allyl(methyl)bis(phenylethynyl)silane. [\[Link\]](#)
- ResearchGate. (n.d.). Alkynylsilanes and Alkynyl(vinyl)silanes. Synthesis, Molecular Structures and Multinuclear Magnetic Resonance Study. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). **Diallyldimethylsilane**. PubChem. [\[Link\]](#)
- YouTube. (2017, May 16). 2D NMR Analysis (COSY/HMQC) - Assigning Peaks Using COSY/HMQC (Part 1 of 2). [\[Link\]](#)
- RSC Publishing. (2020, October 15). Long-Range Coupling in Cyclic Silanes. [\[Link\]](#)
- University of Wisconsin. (n.d.). NMR Spectroscopy :: ^1H NMR Chemical Shifts. [\[Link\]](#)
- Chemistry LibreTexts. (2023, January 29). NMR - Interpretation. [\[Link\]](#)
- Oregon State University. (n.d.). ^{13}C NMR Chemical Shifts. [\[Link\]](#)
- NPTEL. (n.d.). ^{13}C NMR spectroscopy • Chemical shift. [\[Link\]](#)
- Babij, N. R., et al. (2016). NMR Chemical Shifts of Trace Impurities: Industrially Preferred Solvents Used in Process and Green Chemistry. Organic Process Research & Development. [\[Link\]](#)
- Slideshare. (n.d.). 2D NMR Spectroscopy. [\[Link\]](#)
- University of Manitoba. (n.d.). Notes on NMR Solvents. [\[Link\]](#)

- Chemistry LibreTexts. (2024, March 19). 13.11: DEPT ^{13}C NMR Spectroscopy. [\[Link\]](#)
- National Institutes of Health. (2019, May 14). A ^{29}Si , ^1H , and ^{13}C Solid-State NMR Study on the Surface Species of Various Depolymerized Organosiloxanes at Silica Surface. [\[Link\]](#)
- ScienceDirect. (2002, May 3). ^{29}Si NMR chemical shifts of silane derivatives. [\[Link\]](#)
- JEOL. (n.d.). How to read NMR spectra from the basics (chemical shift, integration ratio, coupling). [\[Link\]](#)
- University of Colorado Boulder. (n.d.). ^1H Nuclear Magnetic Resonance. [\[Link\]](#)
- YouTube. (2022, November 28). How to Interpret Chemical Shift in the Carbon-13 NMR. [\[Link\]](#)
- Chemistry LibreTexts. (2014, August 21). 14.20: DEPT ^{13}C NMR Spectra. [\[Link\]](#)
- University of Alberta. (n.d.). Prediction of ^1H and ^{13}C NMR Chemical Shifts of Small Molecules Using Machine Learning. [\[Link\]](#)
- ResearchGate. (n.d.). ^{13}C -NMR chemical shifts. [\[Link\]](#)
- Scribd. (n.d.). ^{13}C NMR Chemical Shifts Guide. [\[Link\]](#)
- YouTube. (2020, August 10). 2D NMR Spectroscopy: COSY, HSQC (HMQC) and HMBC. [\[Link\]](#)
- University of California, San Diego. (n.d.). 2D NMR FOR THE CHEMIST. [\[Link\]](#)
- ResearchGate. (n.d.). Table 3 . ^1H -NMR spectral data: the chemical shift values (δH , ppm).... [\[Link\]](#)
- San Diego State University. (n.d.). Common 2D (COSY, HSQC, HMBC). SDSU NMR Facility. [\[Link\]](#)
- Chemistry LibreTexts. (2024, October 4). 13.12: DEPT ^{13}C NMR Spectroscopy. [\[Link\]](#)

- ResearchGate. (2019, May 14). (PDF) A ^{29}Si , ^1H , and ^{13}C Solid-State NMR Study on the Surface Species of Various Depolymerized Organosiloxanes at Silica Surface. [[Link](#)]
- YouTube. (2023, June 9). DEPT Carbon NMR Spectroscopy. [[Link](#)]
- Govindaraju, V., Young, K., & Maudsley, A. A. (2000). Proton NMR chemical shifts and coupling constants for brain metabolites. NMR in Biomedicine. [[Link](#)]

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Sources

- 1. 6.6 ^1H NMR Spectra and Interpretation (Part I) – Organic Chemistry I [kpu.pressbooks.pub]
- 2. umsl.edu [umsl.edu]
- 3. researchgate.net [researchgate.net]
- 4. youtube.com [youtube.com]
- 5. m.youtube.com [m.youtube.com]
- 6. m.youtube.com [m.youtube.com]
- 7. ^{13}C NMR Chemical Shift [sites.science.oregonstate.edu]
- 8. bhu.ac.in [bhu.ac.in]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. m.youtube.com [m.youtube.com]
- 12. NMR Solvents [sigmaaldrich.com]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. Notes on NMR Solvents - Title [webspectra.chem.ucla.edu]
- 15. chem.washington.edu [chem.washington.edu]
- 16. scs.illinois.edu [scs.illinois.edu]

- [17. NMR Chemical Shifts of Impurities \[sigmaaldrich.com\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- [19. 2D NMR Spectroscopy | PPTX \[slideshare.net\]](#)
- [20. youtube.com \[youtube.com\]](#)
- [21. 7\) Common 2D \(COSY, HSQC, HMBC\) | SDSU NMR Facility – Department of Chemistry \[nmr.sdsu.edu\]](#)
- [22. youtube.com \[youtube.com\]](#)
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